

Essential Procedures for the Safe Disposal of Evodone

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Compound of Interest

Compound Name: Evodone

Cat. No.: B1219123

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Disclaimer: A specific Safety Data Sheet (SDS) for **Evodone** (CAS No. 529-63-5) is not readily available in public databases. The following guidance is based on the general safety protocols for monoterpenoid ketones and organic compounds. It is imperative for all personnel to consult with their institution's Environmental Health and Safety (EHS) department for a comprehensive risk assessment and to ensure full compliance with local, state, and federal regulations before handling or disposing of this substance.

Evodone, a monoterpenoid, requires careful handling and disposal to mitigate potential risks to personnel and the environment.[1] Adherence to established safety protocols for organic substances is paramount.[2]

Chemical and Physical Properties of Evodone

The following table summarizes the known physical and chemical properties of **Evodone**.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
CAS Number	529-63-5

Source: PubChem CID 442471[1]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

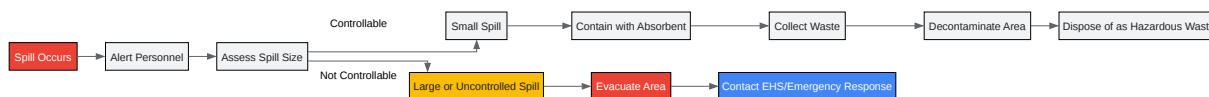
When handling **Evodone**, appropriate personal protective equipment must be worn to prevent exposure.

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Nitrile gloves should be used.^[2]
- Body Protection: A lab coat and closed-toe shoes are required.^[3]
- Respiratory Protection: All handling of **Evodone** should be conducted in a certified chemical fume hood to avoid inhalation of any vapors.^{[2][3]}

Spill Response Protocol

In the event of a spill, the following steps should be taken immediately:

- Alert Personnel: Notify all personnel in the immediate vicinity of the spill.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the area.
- Containment: For small spills, use an appropriate absorbent material (e.g., vermiculite, sand, or a commercial spill kit) to contain the substance.
- Collection: Carefully collect the absorbed material and place it into a designated, labeled hazardous waste container.
- Decontamination: Clean the spill area with an appropriate solvent, followed by soap and water.
- Waste Disposal: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.



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Figure 1. Workflow for responding to a chemical spill.

Disposal Procedures for Evodone Waste

The disposal of **Evodone** must comply with all applicable hazardous waste regulations. Organic substances should never be disposed of down the drain.[2]

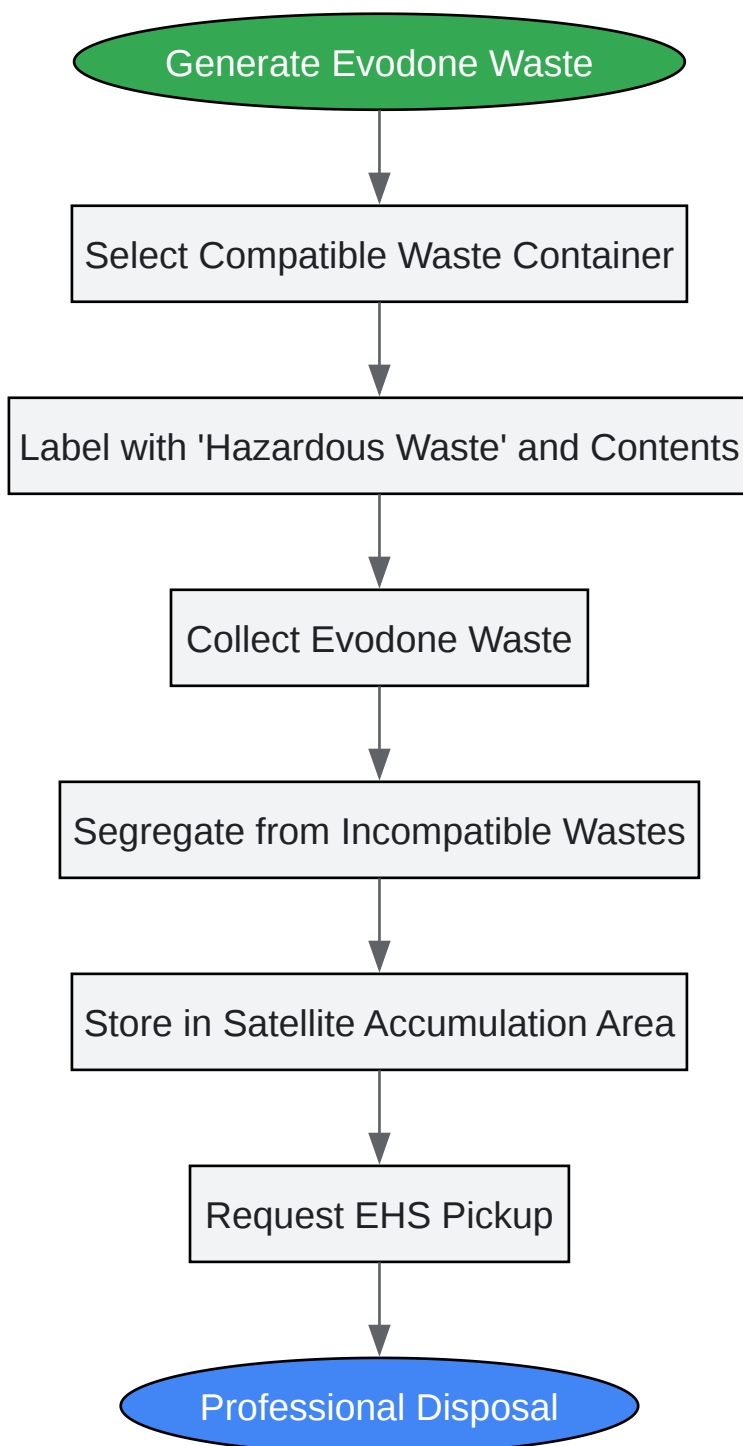
Waste Segregation and Collection

- Waste Characterization: Since **Evodone** is an organic compound, it should be treated as a flammable and potentially toxic liquid waste.[2][4]
- Container Selection: Use a designated, leak-proof, and compatible container for collecting **Evodone** waste. The container should have a secure screw-top cap.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Evodone**," and the approximate quantity. All constituents of a waste mixture must be identified.
- Segregation: Do not mix **Evodone** waste with other incompatible waste streams, such as oxidizers or corrosive materials.[5] Halogenated and non-halogenated organic wastes should be collected in separate containers.[3]

Storage and Disposal

- Storage: Store the sealed hazardous waste container in a designated satellite accumulation area, which should be in a well-ventilated location, such as a fume hood, and away from ignition sources.[3][6]

- Disposal Request: Once the container is full or ready for disposal, contact your institution's EHS department to arrange for pickup and proper disposal by a licensed hazardous waste management company.[6]



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Figure 2. Step-by-step process for the proper disposal of **Evodone** waste.

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